

Ethyl 4-bromobutyrate CAS number and properties

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Compound of Interest

Compound Name: Ethyl 4-bromobutyrate

Cat. No.: B046930

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An In-depth Technical Guide to Ethyl 4-bromobutyrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 4-bromobutyrate**, a versatile bifunctional reagent crucial in various fields of chemical synthesis, particularly in the development of pharmaceuticals and agrochemicals. This document outlines its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and its key applications.

Core Identity and Properties

Ethyl 4-bromobutyrate, also known as γ -Bromobutyric acid ethyl ester, is a valuable building block in organic synthesis. Its structure incorporates both a reactive alkyl bromide for nucleophilic substitution and an ethyl ester group.

CAS Number: 2969-81-5[1][2][3][4][5][6]

Chemical Identifiers

Identifier	Value
Molecular Formula	C ₆ H ₁₁ BrO ₂ [3][4][5][7][8]
Molecular Weight	195.05 g/mol [2][3][4][5][7]
IUPAC Name	ethyl 4-bromobutanoate[7][9]
InChI	InChI=1S/C6H11BrO2/c1-2-9-6(8)4-3-5-7/h2-5H2,1H3[2][5][7]
InChIKey	XBPOBCXHALHJFP-UHFFFAOYSA-N[2][5][7][8]
Canonical SMILES	CCOC(=O)CCCB[2][7][9]
Synonyms	4-Bromobutyric acid ethyl ester, Ethyl γ-bromobutyrate, 1-Bromo-3-(carboethoxy)propane, 3-(Ethoxycarbonyl)propyl bromide[2][5][10]

Physical and Chemical Properties

Property	Value
Physical State	Liquid[2][7][11]
Appearance	Clear, colorless to pale yellow liquid[1][7][11][12][13]
Boiling Point	80-82 °C @ 10 mmHg[1][2][6][13][14]
Density	1.363 g/mL at 25 °C[1][2][6][15]
Refractive Index (n ²⁰ /D)	1.456[1][2][6]
Flash Point	90 °C (194 °F) - closed cup[2][13]
Vapor Pressure	0.362 mmHg at 25 °C[6][14]
Solubility	Immiscible in water[6]

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation of **Ethyl 4-bromobutyrate**.

Spectroscopy	Key Data Points
¹ H NMR (300 MHz, CDCl ₃)	δ 4.10 (q, 2H), 3.43 (t, 2H), 2.45 (t, 2H), 2.13 (m, 2H), 1.22 (t, 3H)[1]
¹³ C NMR	Data available in spectral databases[14][16]
Infrared (IR)	Data available in spectral databases[5][7][17][18]
Mass Spectrometry (MS)	Data available in spectral databases[5][7][8]

Safety and Handling

Ethyl 4-bromobutyrate is a hazardous chemical that requires careful handling in a laboratory setting.

GHS Hazard Information

Category	Description
Pictogram	GHS07 (Exclamation Mark)[15][19]
Signal Word	Warning[2][19][20][21]
Hazard Statements	H315: Causes skin irritation[2][7][19][20]. H319: Causes serious eye irritation[2][7][19][20]. H335: May cause respiratory irritation[2][7][19].
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338[2][21]

Handling and Storage

- Handling: Use in a well-ventilated area or under a fume hood.[21] Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[2][20] Keep away from heat, sparks, and open flames.[11][21]
- Storage: Store in a tightly closed container in a cool, well-ventilated place.[19][21]

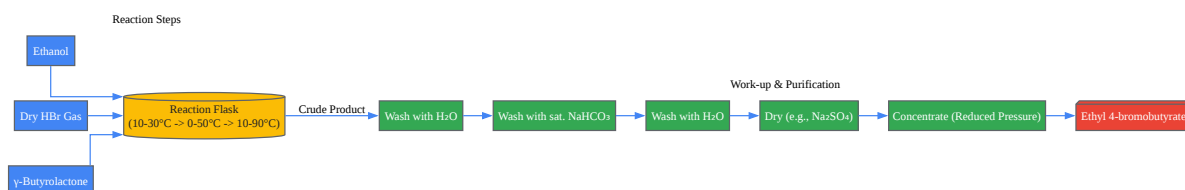
Experimental Protocols

Synthesis of Ethyl 4-bromobutyrate from γ -Butyrolactone (One-Step Method)

This protocol is adapted from a patented, efficient one-step synthesis method that offers high yield and purity.[\[22\]](#)[\[23\]](#)

Methodology:

- **Reaction Setup:** Add γ -butyrolactone (e.g., 200g) to a three-necked flask equipped with a stirrer and gas inlet, placed in a water bath to maintain a temperature of 10-30 °C.[\[23\]](#)
- **HBr Gas Introduction:** Slowly bubble dry hydrogen bromide (HBr) gas into the stirred γ -butyrolactone. The optimal molar ratio of HBr to γ -butyrolactone is approximately 1.2:1.[\[22\]](#)[\[23\]](#)
- **Ring Opening:** After HBr addition is complete, raise the reaction temperature to 0-50 °C and continue stirring for 1-3 hours to ensure the complete ring-opening of the lactone to form 4-bromobutyric acid.[\[23\]](#)
- **Esterification:** Add absolute ethanol to the reaction mixture. A molar ratio of approximately 1.06:1 of ethanol to the initial γ -butyrolactone is recommended.[\[22\]](#) Control the temperature between 10-90 °C and stir for 2-6 hours until the esterification is complete.[\[23\]](#)
- **Work-up and Purification:** a. Cool the reaction mixture and add deionized water to wash it.[\[23\]](#)[\[24\]](#) b. Separate the lower organic layer. c. Wash the organic layer with a saturated sodium bicarbonate (NaHCO_3) solution to neutralize any remaining acid, adjusting the pH to 7.0.[\[23\]](#)[\[24\]](#) d. Separate the organic layer again and wash with deionized water.[\[23\]](#)[\[24\]](#) e. Dry the organic phase over an anhydrous drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate).[\[1\]](#)[\[24\]](#) f. Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the final product, **Ethyl 4-bromobutyrate**. The product is typically a colorless to yellow oil.[\[1\]](#)



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Caption: Workflow for the one-step synthesis of **Ethyl 4-bromobutyrate**.

Analytical Protocol: HPLC Method

Ethyl 4-bromobutyrate can be analyzed by reverse-phase High-Performance Liquid Chromatography (HPLC).^[10]

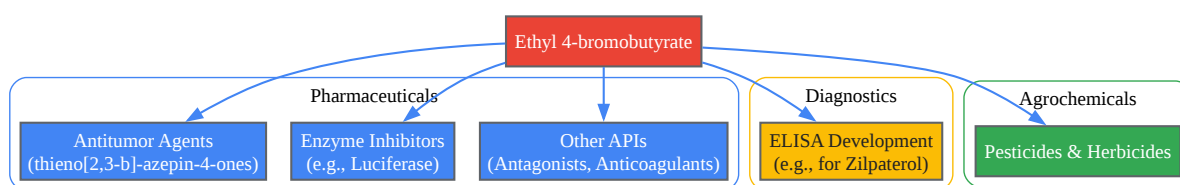
Methodology:

- Column: Newcrom R1 or equivalent C18 reverse-phase column.^[10]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water. Phosphoric acid is added as a modifier. For Mass Spectrometry (MS) compatible methods, formic acid should be used instead of phosphoric acid.^[10]
- Detection: UV detection at an appropriate wavelength or MS detection.
- Application: This method is suitable for purity analysis, impurity profiling, and pharmacokinetic studies.^[10]

Applications in Research and Drug Development

Ethyl 4-bromobutyrate's bifunctional nature makes it a key intermediate in the synthesis of complex molecules.

- **Pharmaceutical Intermediates:** It is widely used to synthesize active pharmaceutical ingredients (APIs), including various inhibitors, antagonists, and anticoagulants.[12]
- **Antitumor Agents:** It serves as a precursor in the synthesis of thieno[2,3-b]-azepin-4-ones, a class of compounds investigated for their anti-tumor properties.[2]
- **Enzyme-Linked Immunosorbent Assay (ELISA):** It was utilized in the development of an ELISA for the detection of zilpaterol, a veterinary drug.[1][2][22]
- **Peptide Chemistry:** The compound is used as a building block for creating firefly luciferase inhibitor-conjugated peptide derivatives.[1]
- **Agrochemicals:** It is an important synthetic precursor for developing new pesticides and herbicides.[6][12]



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Caption: Key application areas of **Ethyl 4-bromobutyrate**.

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